

Application Notes and Protocols: (3-Bromopyridin-2-yl)methanol in Materials Science

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Compound of Interest

Compound Name: (3-Bromopyridin-2-yl)methanol

Cat. No.: B1282956

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Introduction

(3-Bromopyridin-2-yl)methanol is a functionalized pyridine derivative that holds potential as a versatile building block in the synthesis of advanced materials. Its structure, featuring a reactive bromine atom, a nucleophilic pyridyl nitrogen, and a hydroxyl group, allows for a variety of chemical modifications. These functionalities enable its use as a precursor for designing ligands for metal complexes, monomers for polymerization, and key intermediates for organic electronic materials. The strategic placement of these groups allows for the tuning of electronic and steric properties in the final materials.[\[1\]](#)

While specific, in-depth applications of **(3-Bromopyridin-2-yl)methanol** in materials science are not extensively documented in publicly available literature, its chemical nature suggests its utility in several areas. This document outlines a representative application in the development of luminescent metal complexes, a field where pyridine-based ligands are of significant interest for applications in organic light-emitting diodes (OLEDs), chemical sensors, and photodynamic therapy.

Physicochemical Properties

A summary of the key physicochemical properties of **(3-Bromopyridin-2-yl)methanol** is provided below. This data is essential for its proper handling, storage, and use in synthetic procedures.

Property	Value	Reference
CAS Number	52378-64-0	[2]
Molecular Formula	C ₆ H ₆ BrNO	[2]
Molecular Weight	188.02 g/mol	[2]
Appearance	Solid	
Boiling Point	260.9 ± 25.0 °C (Predicted)	
Density	1.668 ± 0.06 g/cm ³ (Predicted)	
Storage Temperature	Refrigerator	

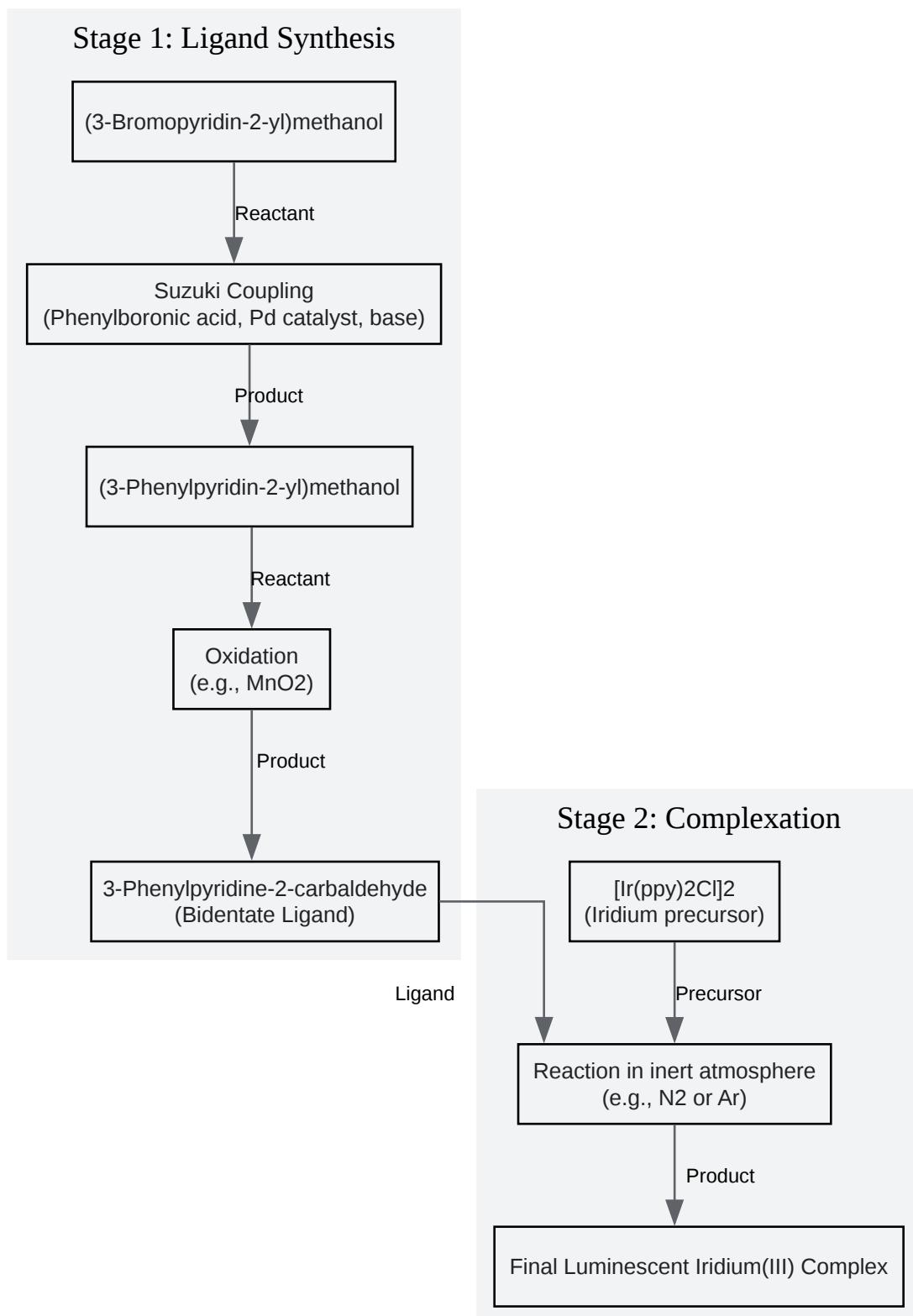
Representative Application: Synthesis of a Luminescent Iridium(III) Complex

This section details a representative protocol for the application of **(3-Bromopyridin-2-yl)methanol** as a precursor for a bidentate ligand, which is subsequently used to synthesize a luminescent Iridium(III) complex. Such complexes are of interest for their phosphorescent properties.

Synthetic Workflow

The overall synthetic strategy involves two main stages:

- Ligand Synthesis: Modification of **(3-Bromopyridin-2-yl)methanol** to introduce a second coordinating group, forming a bidentate ligand. A common approach is the Suzuki coupling reaction to introduce a phenyl group, followed by further functionalization if required.
- Complexation: Reaction of the synthesized ligand with an Iridium(III) precursor to form the final phosphorescent complex.

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References

- 1. (3-Bromopyridin-4-YL)methanol | 146679-66-5 | Benchchem [benchchem.com]
- 2. (3-Bromopyridin-2-yl)methanol | C6H6BrNO | CID 14022521 - PubChem [pubchem.ncbi.nlm.nih.gov]
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